

# Thesponse (Telaglenastat, CB-839) Technical Support Center

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## Compound of Interest

Compound Name: *Thesponse*

Cat. No.: *B1235297*

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This technical support center provides researchers, scientists, and drug development professionals with essential information for overcoming the challenges associated with the aqueous instability of **Thesponse** (Telaglenastat, CB-839). The following troubleshooting guides, FAQs, and protocols are designed to ensure reliable and reproducible experimental results.

## Frequently Asked Questions (FAQs)

Q1: What is **Thesponse** (Telaglenastat, CB-839)? A1: **Thesponse**, also known as Telaglenastat or CB-839, is a potent, selective, and orally bioavailable inhibitor of the mitochondrial enzyme glutaminase 1 (GLS1).[1] It blocks the conversion of glutamine to glutamate, a critical step in the metabolic pathway known as glutaminolysis.[2] By disrupting this pathway, **Thesponse** impairs the proliferation and survival of cancer cells that are highly dependent on glutamine for energy and biosynthesis.[3][4]

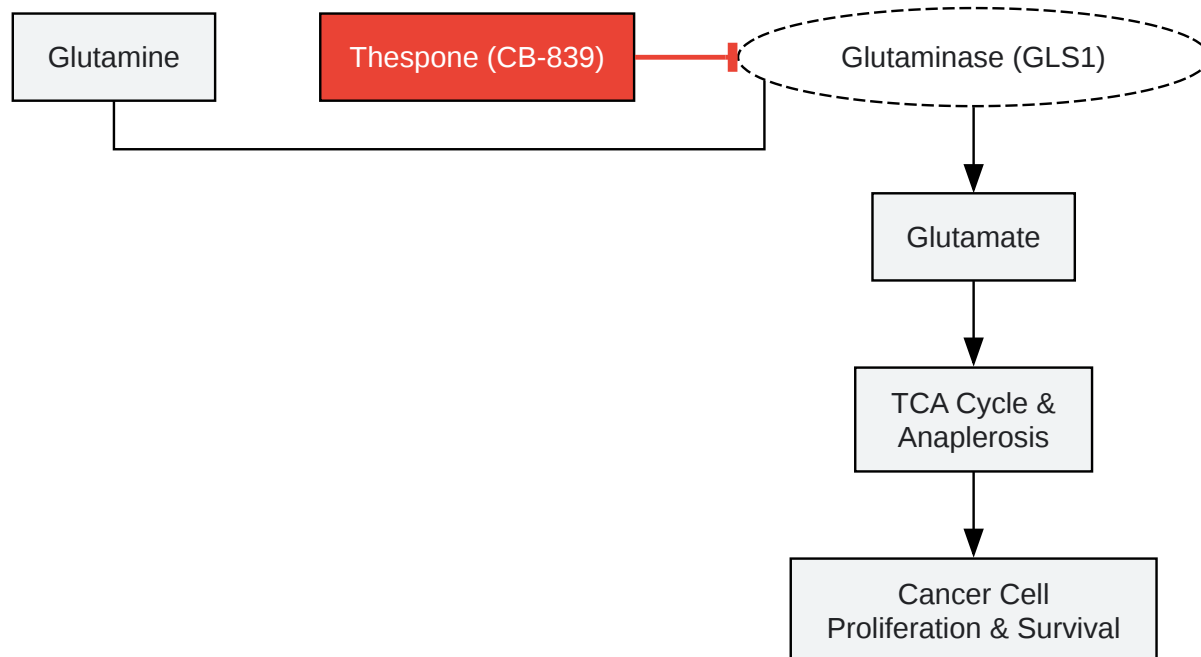
Q2: Why is **Thesponse** considered unstable in aqueous solutions? A2: The primary challenge with **Thesponse** in aqueous solutions is its poor solubility rather than chemical degradation.[1] It is a lipophilic molecule that is sparingly soluble or insoluble in aqueous buffers.[5][6] When a concentrated stock solution (typically in DMSO) is diluted into an aqueous medium like cell culture media or phosphate-buffered saline (PBS), the compound can precipitate if its solubility limit is exceeded.[1][6] It is not recommended to store **Thesponse** in aqueous solutions for more than a day.[1][6]

Q3: What is the recommended solvent for preparing **Thesponse** stock solutions? A3: Dimethyl sulfoxide (DMSO) is the universally recommended solvent for preparing concentrated stock

solutions of **Thesponse**.<sup>[1][2]</sup> The compound is highly soluble in DMSO, with concentrations of 100 mg/mL or higher being achievable.<sup>[7]</sup> It is critical to use anhydrous, high-purity DMSO, as the solvent is hygroscopic and absorbed moisture can reduce **Thesponse**'s solubility.<sup>[1][7]</sup>

Q4: How should I store **Thesponse**? A4: As a crystalline solid, **Thesponse** is stable for years when stored at -20°C.<sup>[6]</sup> Concentrated stock solutions in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and can be stored at -80°C for up to a year or at -20°C for up to one month.<sup>[7][8]</sup> As mentioned, aqueous working solutions are not stable and should be prepared fresh immediately before each experiment.<sup>[1]</sup>

Q5: What is the mechanism of action for **Thesponse**? A5: **Thesponse** is a non-competitive, allosteric inhibitor of glutaminase 1 (GLS1), targeting both the KGA and GAC splice variants.<sup>[1]</sup><sup>[9]</sup> By inhibiting GLS1, it blocks the first step in glutaminolysis, which is the conversion of glutamine into glutamate.<sup>[10]</sup> This action deprives cancer cells of a key fuel for the Tricarboxylic Acid (TCA) cycle and the synthesis of other essential molecules, thereby leading to reduced cell proliferation.<sup>[2][11]</sup>



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Caption: **Thesponse** (CB-839) inhibits GLS1, blocking glutamine conversion.

## Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Precipitation upon dilution into aqueous medium.	1. Concentration Exceeds Solubility: The final concentration in the aqueous medium is too high. <a href="#">[1]</a> 2. Improper Dilution: Adding a small volume of highly concentrated DMSO stock directly into a large volume of aqueous buffer causes localized supersaturation, leading to the compound "crashing out". <a href="#">[1]</a> <a href="#">[2]</a>	1. Reduce Final Concentration: Check the solubility limits (see data tables below) and ensure your working concentration is achievable.2. Use Serial Dilution: First, prepare an intermediate dilution of the DMSO stock in a smaller volume of the aqueous medium. Mix thoroughly to ensure it is fully dissolved before adding it to the final, larger volume. <a href="#">[2]</a>
Cloudy or hazy working solution.	1. Temperature Fluctuation: Solubility can decrease if the temperature of the medium drops. <a href="#">[1]</a> 2. Interaction with Media Components: Certain salts or proteins in complex media may reduce solubility over time.	1. Maintain Constant Temperature: Ensure all solutions are kept at the appropriate experimental temperature (e.g., 37°C for cell culture). <a href="#">[1]</a> 2. Prepare Fresh: Make the working solution immediately before adding it to your experimental setup to minimize interaction time.

Inconsistent experimental results.	<p>1. Inaccurate Stock Concentration: Thesponse powder may not have fully dissolved in DMSO, or the DMSO may have absorbed water.<sup>[7]</sup></p> <p>2. Degradation of Working Solution: Using an aqueous working solution that was not prepared fresh for each experiment.<sup>[6]</sup></p>	<p>1. Ensure Complete Dissolution: When preparing the DMSO stock, vortex thoroughly and use sonication if necessary to ensure all solid is dissolved.<sup>[5]</sup> Always use fresh, anhydrous DMSO.<sup>[7]</sup></p> <p>2. Always Prepare Fresh: Discard any unused aqueous dilutions. Prepare a new working solution from the DMSO stock for every experiment.<sup>[1]</sup></p>
Cell toxicity observed in vehicle control.	<p>1. High Final DMSO Concentration: The final concentration of DMSO in the cell culture medium is too high.</p>	<p>1. Minimize DMSO: Keep the final concentration of DMSO in the culture medium below 0.5%, and ideally below 0.1%, to prevent solvent-induced cytotoxicity.<sup>[1]</sup><sup>[2]</sup> Always include a vehicle control with the same final DMSO concentration in your experiments.<sup>[2]</sup></p>

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Thesponse Stock Solution in DMSO

This protocol details the standard procedure for preparing a concentrated stock solution for in vitro use.

Materials:

- **Thesponse** (CB-839) crystalline solid (MW: 571.58 g/mol )
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)<sup>[2]</sup>

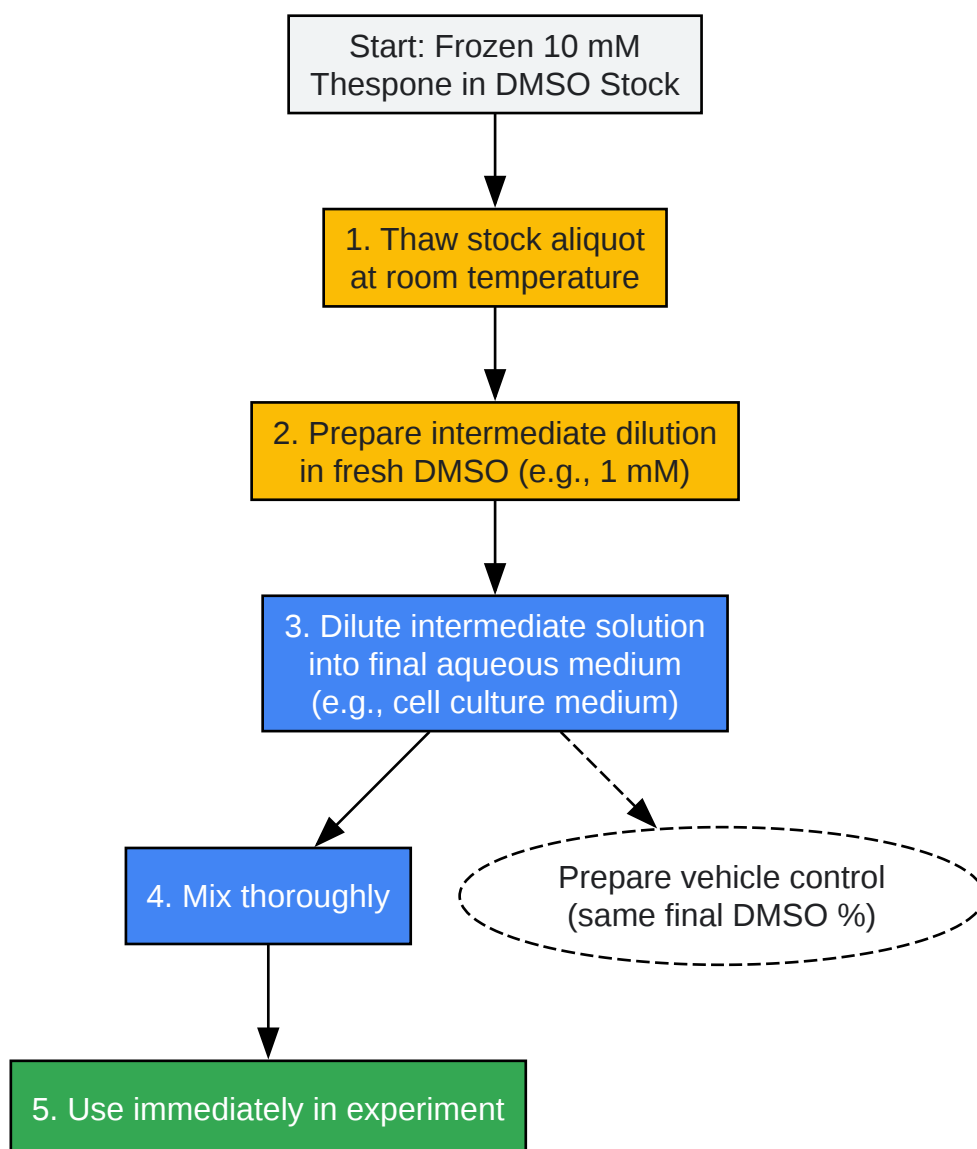
- Vortex mixer
- Sonicator (optional)[5]
- Sterile microcentrifuge tubes or cryovials

#### Procedure:

- Equilibrate: Allow the vial of solid **Thesponse** and the anhydrous DMSO to reach room temperature before opening to prevent moisture condensation.[2]
- Weigh: Accurately weigh the desired amount of **Thesponse** powder in a sterile tube. For example, to prepare 1 mL of a 10 mM solution, weigh 5.72 mg.[2]
- Dissolve: Add the appropriate volume of anhydrous DMSO to the powder.
- Mix: Vortex the solution vigorously until the solid is completely dissolved. If dissolution is slow, sonication is recommended to facilitate the process.[5]
- Store: Aliquot the stock solution into single-use volumes in sterile cryovials to avoid repeated freeze-thaw cycles. Store at -80°C for long-term stability (up to 1 year).[7][8]

## Protocol 2: Preparation of a Working Solution for In Vitro Cell-Based Assays

This protocol describes the serial dilution method to prevent precipitation when preparing aqueous working solutions.



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Caption: Workflow for preparing **Thesponse** working solutions for cell assays.[2]

## Protocol 3: Preparation of a Formulation for In Vivo Animal Studies

Due to its poor aqueous solubility, **Thesponse** requires a specific formulation for oral administration in animal models. The following is a commonly cited suspension formulation.

Materials:

- **Thespone** (CB-839) powder
- DMSO
- PEG300 (Polyethylene glycol 300)
- Tween 80 (Polysorbate 80)
- Saline (0.9% NaCl) or ddH<sub>2</sub>O

Procedure (for a 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline formulation):[\[5\]](#)

- Dissolve **Thespone**: Weigh the required amount of **Thespone** and dissolve it completely in DMSO.
- Add PEG300: Add PEG300 to the DMSO solution and mix thoroughly until the solution is clear.
- Add Tween 80: Add Tween 80 to the mixture and mix again until clear.
- Add Saline: Slowly add the saline to the mixture while vortexing or stirring to form a stable suspension. The final mixture should be used immediately for optimal results.[\[7\]](#)

## Reference Data

Table 1: Physicochemical Properties of **Thespone** (CB-839)

Property	Value	Reference(s)
Molecular Formula	C <sub>26</sub> H <sub>24</sub> F <sub>3</sub> N <sub>7</sub> O <sub>3</sub> S	<a href="#">[3]</a> <a href="#">[6]</a>
Molecular Weight	571.58 g/mol	
Appearance	Crystalline solid	<a href="#">[6]</a>
Purity (HPLC)	≥98%	

Table 2: Solubility Data for **Thespone** (CB-839)

Solvent / System	Maximum Concentration	Reference(s)
DMSO	~121.3 mg/mL (212.2 mM)	[5]
Dimethyl Formamide	~10 mg/mL	[6]
Water	Insoluble	[7]
Ethanol	Insoluble	[7]
1:2 DMSO:PBS (pH 7.2)	~0.33 mg/mL	[6]
In Vivo Formulation <sup>1</sup>	9.3 mg/mL (16.27 mM)	[5]
<sup>1</sup> Formulation: 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline		

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